

# troubleshooting stickiness in non-greasy triisostearin formulas

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## Compound of Interest

Compound Name: *Triisostearin*

Cat. No.: *B1596018*

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## Technical Support Center: Triisostearin Formulations

Welcome to the Technical Support Center for troubleshooting non-greasy **triisostearin** formulas. This resource is designed for researchers, scientists, and drug development professionals to address common challenges encountered during formulation development, with a specific focus on mitigating stickiness.

### Frequently Asked Questions (FAQs)

Q1: Is **triisostearin** itself a sticky ingredient?

A1: No, **triisostearin** is generally considered a non-greasy and non-sticky emollient. In fact, it is often used to improve the sensory properties of formulations and can help reduce the stickiness of other ingredients. Stickiness in a formula containing **triisostearin** usually arises from interactions with other components of the formulation.

Q2: What are the primary causes of stickiness in a "non-greasy" **triisostearin** formula?

A2: The most common culprits for stickiness in an otherwise non-greasy formulation include:

- High concentrations of humectants: Ingredients like glycerin and hyaluronic acid are excellent for hydration but can leave a tacky residue if used at high levels without proper balancing with other ingredients.

- Certain thickeners and polymers: Some polymers used to increase viscosity, such as carbomers or xanthan gum, can contribute to a sticky after-feel if not used at an optimal concentration or if improperly neutralized.
- Imbalance in the oil-to-water ratio: A high percentage of water combined with humectants and insufficient emollients can lead to a sticky sensation as the water evaporates from the skin, leaving behind a concentrated film of the tacky ingredients.
- Inappropriate co-emollients: The choice of other esters and oils in the formulation can influence the overall skin feel.

Q3: What is the recommended usage level for **triisostearin**?

A3: The recommended usage level for **triisostearin** is typically between 2% and 10%. However, this can vary depending on the specific application and the other ingredients in the formula.

Q4: Can the molecular weight of other ingredients affect stickiness?

A4: Yes. For example, low-molecular-weight hyaluronic acid penetrates the skin more deeply but can feel slightly sticky if not well-formulated. High-molecular-weight versions sit on the skin's surface and can also create a tacky film.

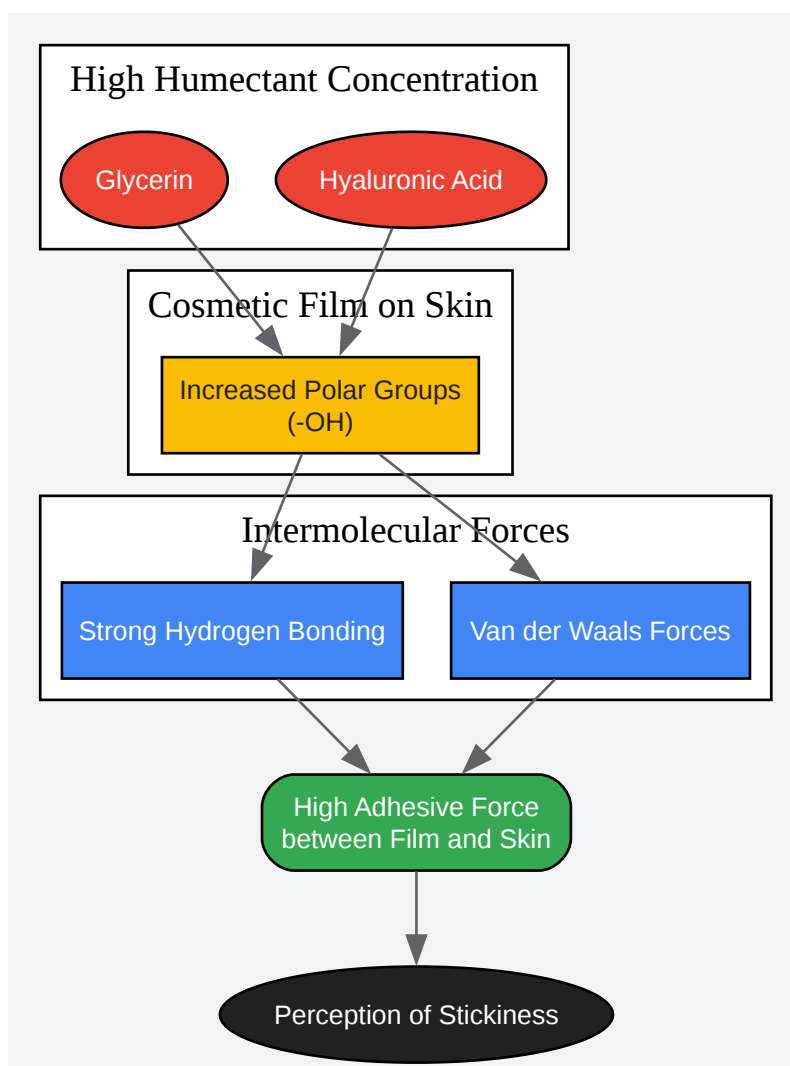
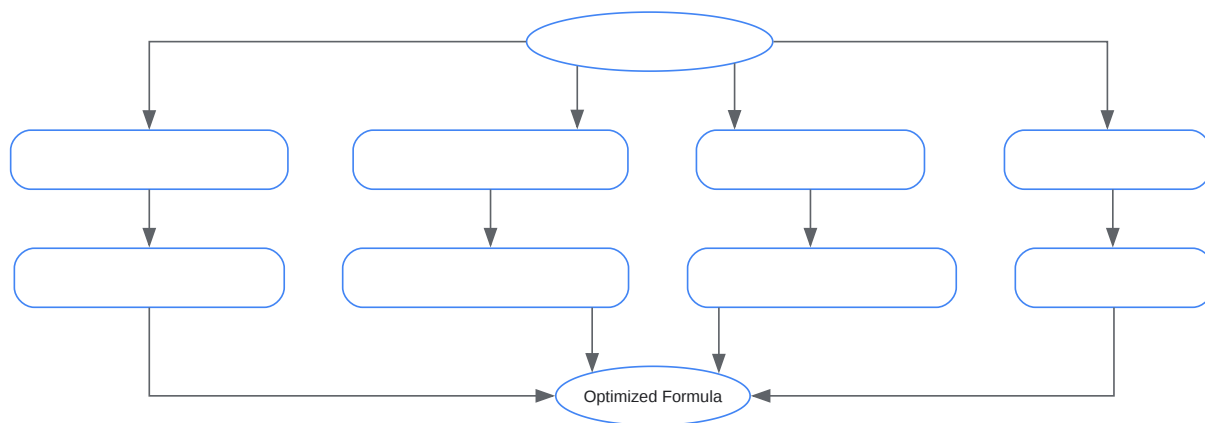
## Troubleshooting Guide: Stickiness in Triisostearin Formulas

This guide provides a systematic approach to identifying and resolving the root cause of stickiness in your non-greasy **triisostearin** formulations.

### Problem: The final formulation feels sticky or tacky on the skin after application.

#### Step 1: Identify the Potential Source of Stickiness

Review your formulation for common contributors to tackiness. The following diagram illustrates a logical workflow for troubleshooting.



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